

Technical Support Center: Synthesis of Pyridine, 4-[(4-methylphenyl)thio]-

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Compound of Interest

Compound Name: Pyridine, 4-[(4-methylphenyl)thio]-

CAS No.: 78526-50-8

Cat. No.: B14449416

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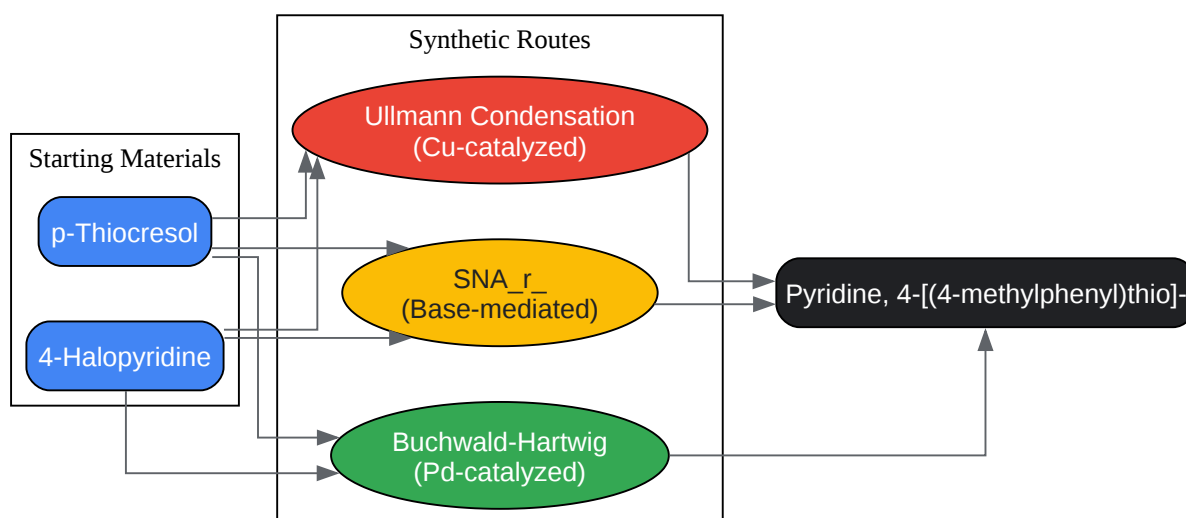
Welcome to the technical support guide for the synthesis of **Pyridine, 4-[(4-methylphenyl)thio]-**. This resource is designed for researchers, chemists, and process development professionals to navigate the common challenges associated with this synthesis, troubleshoot experimental hurdles, and ultimately improve reaction yields and purity. This guide is structured as a dynamic question-and-answer forum, addressing specific issues you may encounter in the lab.

Section 1: Synthesis Overview & Common Challenges

The synthesis of **Pyridine, 4-[(4-methylphenyl)thio]-** involves the formation of a carbon-sulfur (C-S) bond between a pyridine ring and a thiol. This structure is a valuable scaffold in medicinal chemistry and materials science. While seemingly straightforward, this reaction is often plagued by issues such as low conversion, side-product formation, and purification difficulties. Understanding the primary synthetic routes is the first step toward effective troubleshooting.

The three most common strategies for this synthesis are:

- Nucleophilic Aromatic Substitution (S_NAr)
- Ullmann Condensation (Copper-Catalyzed)
- Buchwald-Hartwig C-S Cross-Coupling (Palladium-Catalyzed)



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